

# Personal protective equipment for handling 2,2-Diethoxyethanol

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## Compound of Interest

Compound Name: 2,2-Diethoxyethanol

Cat. No.: B041559

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## Essential Safety and Handling Guide for 2,2-Diethoxyethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2,2-Diethoxyethanol**, ensuring the well-being of laboratory personnel and adherence to safety protocols. By furnishing procedural, step-by-step guidance, this document aims to be the preferred resource for laboratory safety and chemical handling, fostering a culture of safety and trust.

## Chemical Properties and Exposure Data

Understanding the chemical properties of **2,2-Diethoxyethanol** is fundamental to its safe handling. The following table summarizes key quantitative data for easy reference.

Property	Value
CAS Number	621-63-6[1]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>3</sub> [1]
Molecular Weight	134.17 g/mol [1]
Boiling Point	166-167 °C[2]
Density	0.984 g/cm <sup>3</sup> at 22 °C[3]
Flash Point	62 °C (143.6 °F)[2]
Water Solubility	Miscible[4]
Occupational Exposure Limits (OELs)	No specific OELs have been established. It is recommended to handle with caution in a well-ventilated area and minimize exposure.

## Personal Protective Equipment (PPE)

The proper selection and use of PPE are paramount to prevent exposure to **2,2-Diethoxyethanol**. The following PPE is mandatory when handling this substance:

- Eye and Face Protection: Chemical splash goggles or a face shield are required to protect against splashes.[5]
- Skin Protection:
  - Gloves: Chemical-resistant gloves, such as neoprene or nitrile rubber, should be worn.[5] Always inspect gloves for integrity before use.
  - Protective Clothing: A lab coat or chemical-resistant apron should be worn to prevent skin contact.[5] For tasks with a higher risk of splashing, chemical-resistant coveralls may be necessary.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[6] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.[5]

## Operational Plan for Safe Handling

A systematic approach to handling **2,2-Diethoxyethanol** is crucial for maintaining a safe laboratory environment.

### 1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is available and functioning correctly.
- Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.
- Remove all potential ignition sources from the work area, as **2,2-Diethoxyethanol** is a combustible liquid.<sup>[2]</sup>
- Assemble all necessary equipment and reagents before commencing work.

### 2. Handling Procedures:

- Always wear the appropriate PPE as detailed above.
- Conduct all transfers and manipulations of **2,2-Diethoxyethanol** within a chemical fume hood to control vapor exposure.<sup>[6]</sup>
- Use compatible containers for storage and transfer. Glass or other inert materials are suitable.
- Avoid direct contact with the skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Prevent the inhalation of vapors. If dizziness or other symptoms of overexposure occur, move to fresh air immediately and seek medical attention.

### 3. Storage:

- Store **2,2-Diethoxyethanol** in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[2][6]</sup>
- Keep it away from heat, sparks, and open flames.<sup>[2]</sup>
- Store away from oxidizing agents and other incompatible materials.

## Disposal Plan

The disposal of **2,2-Diethoxyethanol** and its contaminated materials must be handled responsibly to protect the environment and comply with regulations.

### 1. Waste Segregation and Collection:

- **2,2-Diethoxyethanol** waste is considered hazardous waste.
- Collect all liquid waste containing **2,2-Diethoxyethanol** in a dedicated, properly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Solid waste contaminated with **2,2-Diethoxyethanol** (e.g., paper towels, gloves) should also be collected in a labeled hazardous waste container.

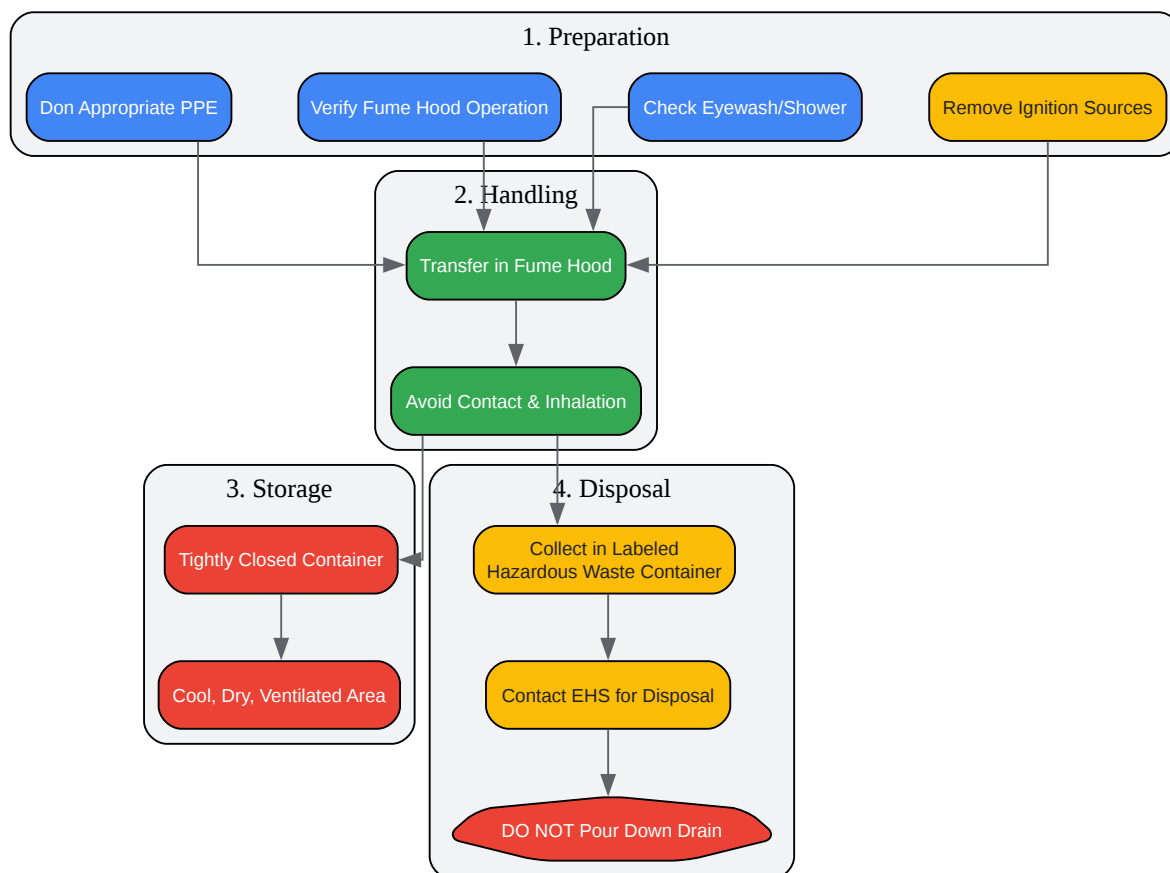
## 2. Labeling and Storage of Waste:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2,2-Diethoxyethanol**."
- Keep the waste container closed except when adding waste.
- Store the waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.

## 3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Never dispose of **2,2-Diethoxyethanol** down the drain.<sup>[7]</sup>

# Workflow for Handling 2,2-Diethoxyethanol



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Caption: Workflow for the safe handling and disposal of **2,2-Diethoxyethanol**.

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